

# Technical Guide: 3-(2-Fluorophenoxy)azetidine (CAS 918831-13-7)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-(2-Fluorophenoxy)azetidine

Cat. No.: B1343124

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and predicted properties, potential uses, and relevant experimental methodologies for **3-(2-Fluorophenoxy)azetidine**. While specific experimental data for this compound is limited in publicly available literature, this document synthesizes information from analogous compounds and relevant patents to offer a valuable resource for research and development.

## Core Compound Properties

**3-(2-Fluorophenoxy)azetidine** is a small molecule belonging to the class of 3-phenoxy-azetidine derivatives. The presence of the azetidine ring, a four-membered nitrogen-containing heterocycle, imparts a degree of conformational rigidity, which can be advantageous for specific binding to biological targets. The 2-fluorophenoxy moiety influences the electronic and lipophilic properties of the molecule.

## Physicochemical Data

Quantitative physicochemical data for **3-(2-Fluorophenoxy)azetidine** is not readily available. The following table summarizes key properties, with some values predicted based on structurally similar compounds, such as 3-(3-fluorophenoxy)azetidine.

Property	Value	Source
CAS Number	918831-13-7	-
Molecular Formula	C <sub>9</sub> H <sub>10</sub> FNO	-
Molecular Weight	167.18 g/mol	Calculated
Boiling Point	~230 °C	Predicted
Density	~1.19 g/cm <sup>3</sup>	Predicted
Solubility	Soluble in many organic solvents; sparingly soluble in water.	General observation for this class of compounds.
Stability	Stable at room temperature.	General observation for this class of compounds.

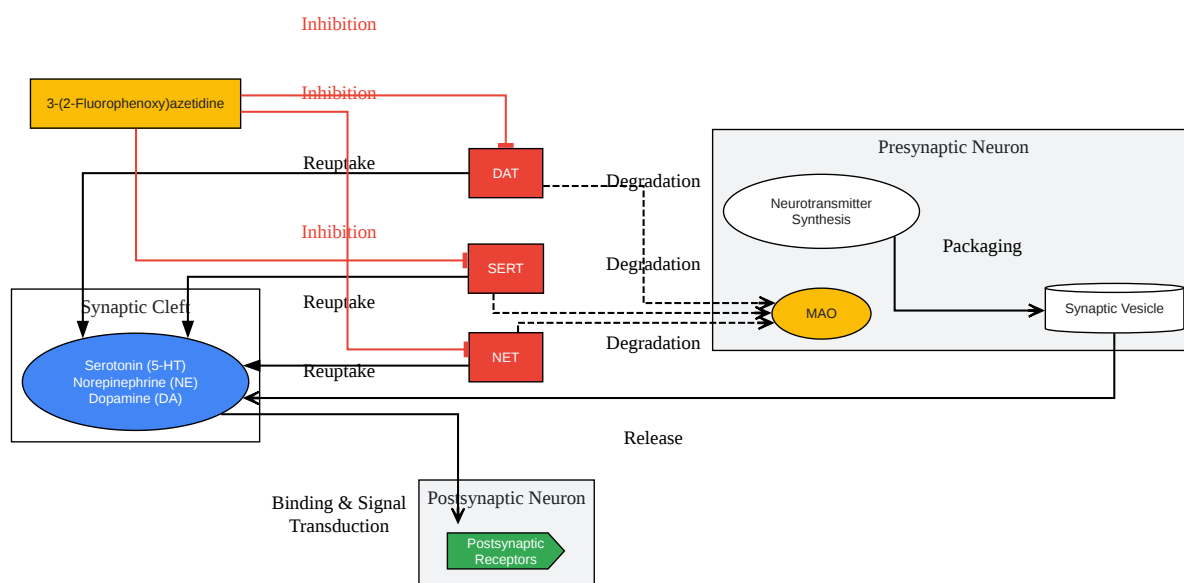
## Potential Uses in Research and Drug Development

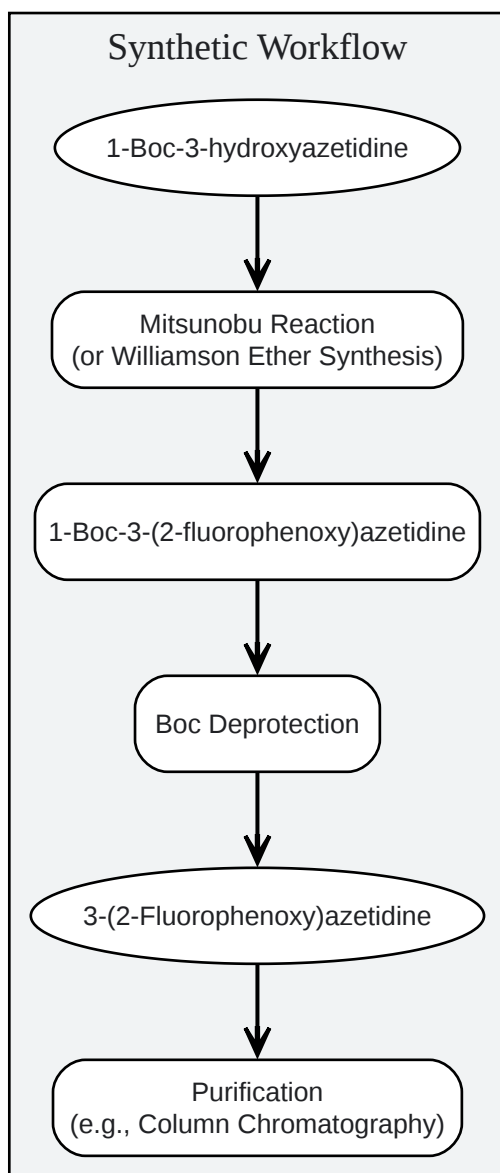
Based on patent literature, 3-phenoxy-azetidine derivatives are of significant interest as modulators of cortical catecholaminergic neurotransmission. Specifically, they have been investigated as serotonin-norepinephrine-dopamine reuptake inhibitors (SNDRI), also known as triple reuptake inhibitors (TRIs).<sup>[1]</sup>

SNDRI are a class of antidepressants that function by blocking the serotonin transporter (SERT), norepinephrine transporter (NET), and dopamine transporter (DAT). This inhibition leads to an increase in the extracellular concentrations of these key neurotransmitters in the synaptic cleft, thereby enhancing neurotransmission. This mechanism of action holds therapeutic potential for the treatment of major depressive disorder and other central nervous system (CNS) conditions.

## Proposed Mechanism of Action and Signaling Pathway

The putative mechanism of action for **3-(2-Fluorophenoxy)azetidine** is the inhibition of SERT, NET, and DAT. By binding to these transporter proteins, the compound prevents the reuptake of serotonin, norepinephrine, and dopamine from the synapse back into the presynaptic neuron.





## Monoamine Transporter Uptake Assay Workflow

Seed HEK293 cells expressing  
a specific transporter



Add varying concentrations of  
3-(2-Fluorophenoxy)azetidine



Add radiolabeled substrate  
([<sup>3</sup>H]5-HT, [<sup>3</sup>H]NE, or [<sup>3</sup>H]DA)



Incubate at 37°C



Terminate uptake  
(e.g., rapid filtration and washing)



Measure radioactivity via  
scintillation counting



Data analysis to determine IC<sub>50</sub>

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: 3-(2-Fluorophenoxy)azetidine (CAS 918831-13-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343124#cas-number-918831-13-7-properties-and-uses]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)